

(3-Methoxyphenyl)methanesulfonyl chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (3-Methoxyphenyl)methanesulfonyl chloride

Cat. No.: B061921

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **(3-Methoxyphenyl)methanesulfonyl chloride**, a key reagent in organic synthesis and drug discovery. It covers its chemical properties, synthesis, and applications, with a focus on experimental protocols and its role in modulating biological pathways.

Chemical and Physical Properties

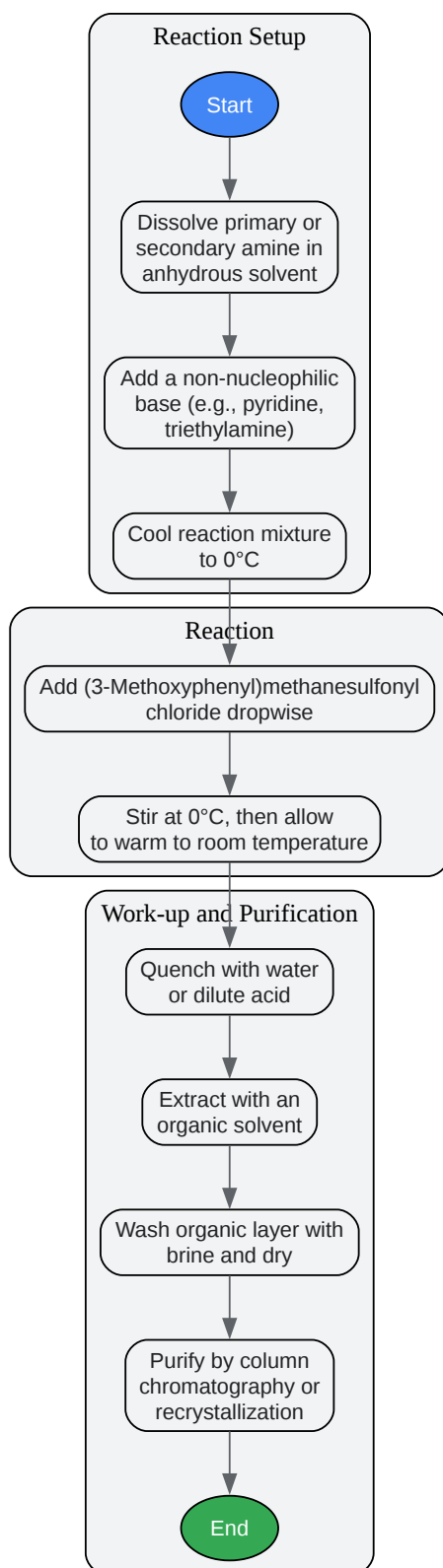
(3-Methoxyphenyl)methanesulfonyl chloride, with the CAS number 163295-76-9, is a sulfonyl chloride derivative of anisole.^{[1][2]} It is a valuable building block in the synthesis of a variety of organic compounds, particularly in the development of novel therapeutic agents.

Property	Value	Reference
CAS Number	163295-76-9	[1][2]
Molecular Formula	C8H9ClO3S	[1]
Molecular Weight	220.67 g/mol	[1]
Purity	Typically ≥95%	[1]

Synthesis and Experimental Protocols

The synthesis of **(3-Methoxyphenyl)methanesulfonyl chloride** and its derivatives is a critical aspect of its utility. Below is a generalized experimental workflow for its use in sulfonamide synthesis, a common application in medicinal chemistry.

Experimental Workflow: General Sulfonamide Synthesis



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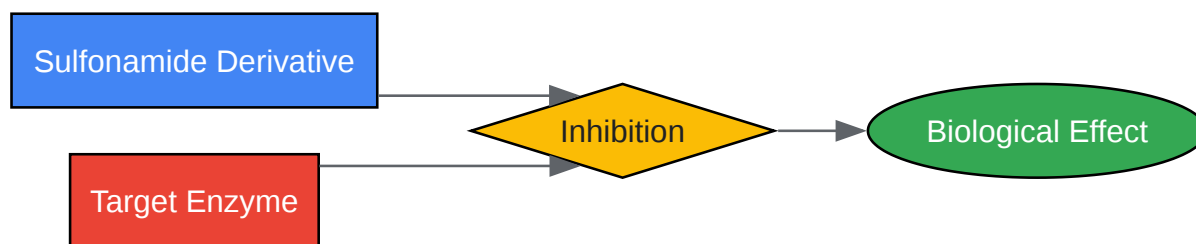
Caption: General workflow for sulfonamide synthesis.

Applications in Drug Discovery and Signaling Pathways

While specific signaling pathway involvement for **(3-Methoxyphenyl)methanesulfonyl chloride** itself is not extensively documented in publicly available literature, its derivatives, particularly sulfonamides, are known to target a wide range of biological molecules. The methoxy group on the phenyl ring can influence the pharmacokinetic and pharmacodynamic properties of the final compound.

The general mechanism of action for many sulfonamide-based drugs involves the inhibition of specific enzymes. This can be visualized as a simplified logical relationship.

Logical Relationship: Enzyme Inhibition by a Sulfonamide Derivative



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Caption: Simplified enzyme inhibition model.

The versatility of the sulfonyl chloride group allows for its reaction with a wide array of nucleophiles, including amines, alcohols, and thiols, making it a cornerstone reagent for generating diverse compound libraries for high-throughput screening in drug discovery programs. The exploration of derivatives of **(3-Methoxyphenyl)methanesulfonyl chloride** continues to be an active area of research for identifying novel therapeutic agents.

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References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
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